

Proper Disposal Procedures for 2-(2-Hydroxyphenyl)benzoxazole

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Compound of Interest

Compound Name: 2-(2-Hydroxyphenyl)benzoxazole

Cat. No.: B213137

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The following guide provides detailed procedures for the safe and compliant disposal of **2-(2-Hydroxyphenyl)benzoxazole** (HBO), ensuring the safety of laboratory personnel and the protection of the environment. As a chemical classified with specific hazards, it must be managed as hazardous waste in accordance with institutional and regulatory standards.

Immediate Safety and Handling Precautions

Before handling **2-(2-Hydroxyphenyl)benzoxazole** for disposal, ensure all appropriate personal protective equipment (PPE) is worn. Based on its hazard profile, direct contact and inhalation must be avoided.

- Recommended PPE: Wear a dust mask (type N95 or equivalent), chemical safety goggles or eyeshields, and chemical-resistant gloves.[1]
- Hazard Awareness: This compound is known to cause skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).[1] The signal word for this chemical is "Warning".[1]
- Handling: Avoid creating dust. Handle in a well-ventilated area, preferably within a chemical fume hood. Wash hands thoroughly after handling.

Chemical and Physical Properties Summary

This data is essential for correct labeling and for understanding the chemical's characteristics for safe handling and storage.

Property	Data
CAS Number	835-64-3
Molecular Formula	C ₁₃ H ₉ NO ₂
Molecular Weight	211.22 g/mol
Appearance	Light yellow to brown powder/crystal
Melting Point	122-124 °C[1]
Boiling Point	338 °C[1]
GHS Hazard Codes	H315, H319, H335[1]
Hazard Classifications	Skin Irritant 2, Eye Irritant 2, Specific Target Organ Toxicity SE 3[1]

Step-by-Step Disposal Protocol

The disposal of **2-(2-Hydroxyphenyl)benzoxazole** must be handled through your institution's Environmental Health and Safety (EHS) department or an equivalent hazardous waste program.[2] It is regulated as hazardous waste and must not be disposed of in regular trash or down the sewer system.[2][3]

Step 1: Waste Identification and Segregation

- Identify as Hazardous Waste: Any unused **2-(2-Hydroxyphenyl)benzoxazole**, contaminated materials (e.g., weighing paper, gloves, wipes), or solutions containing the compound are considered hazardous waste.[4]
- Segregate Waste: Store waste **2-(2-Hydroxyphenyl)benzoxazole** separately from incompatible materials such as strong acids, strong bases, and oxidizing agents to prevent hazardous reactions.[5] A flowchart for this process is provided below.

Step 2: Container Selection and Labeling

- Select an Appropriate Container:

- Use a container that is in good condition, free of leaks, and compatible with the chemical. Plastic bottles are often preferred for hazardous waste when compatible.[2][6]
- The container must have a secure, tight-fitting lid. Keep the container closed at all times except when adding waste.[6][7]
- Label the Container Immediately:
 - As soon as the container is designated for waste, affix a hazardous waste tag provided by your EHS department.[4]
 - The label must include the words "Hazardous Waste".[2]
 - Clearly write the full chemical name: "**2-(2-Hydroxyphenyl)benzoxazole**". Do not use abbreviations or chemical formulas.[2]
 - For mixtures, list all chemical components and their approximate percentages.[2]
 - Include the name and contact information of the principal investigator or generator, the laboratory location (building and room number), and the date waste was first added.[2]

Step 3: Waste Accumulation and Storage

- Storage Location: Store the sealed and labeled waste container in a designated satellite accumulation area within your laboratory. This area should be secure and away from general lab traffic.
- Secondary Containment: It is best practice to store the waste container within a larger, chemically resistant secondary container to contain any potential leaks or spills.[4]
- Volume Limits: Do not accumulate more than 55 gallons of hazardous waste in your laboratory's satellite accumulation area.[4]

Step 4: Disposal of Empty Containers

- Rinsing Procedure: An empty container that held **2-(2-Hydroxyphenyl)benzoxazole** must be triple-rinsed with a suitable solvent (e.g., ethanol, methanol) that can dissolve the chemical residue.[6]

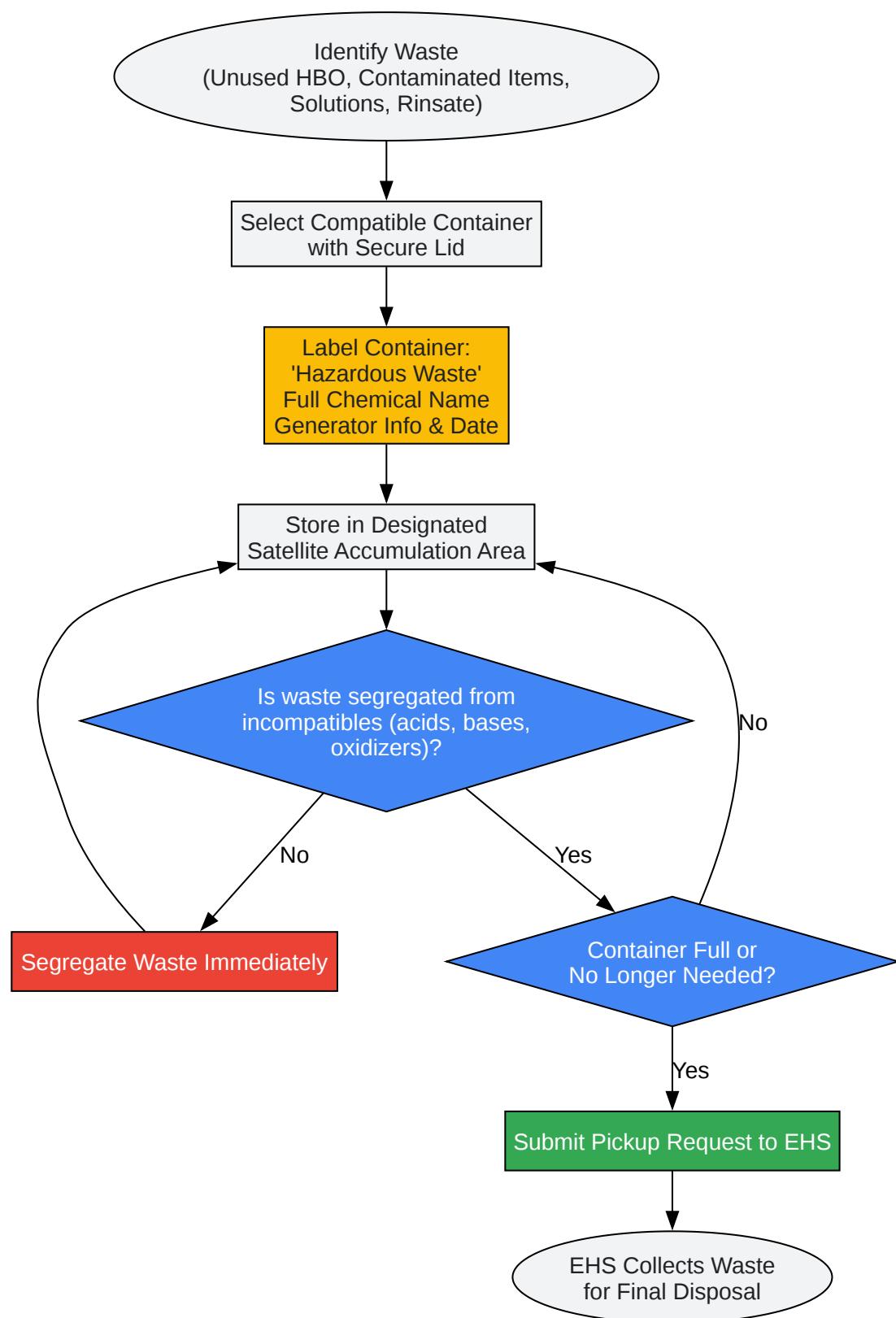
- Rinsate Disposal: The solvent rinsate from this process is also considered hazardous waste and must be collected in a properly labeled hazardous waste container.[6]
- Final Container Disposal: After triple-rinsing and air drying, deface or remove the original chemical label.[4] The clean, rinsed container can then typically be disposed of in the regular trash or recycled, depending on institutional policies.[4][6]

Step 5: Arranging for Waste Pickup

- Request Collection: Once your waste container is full or you are ready to have it removed, submit a hazardous waste pickup request to your institution's EHS department.[4] This is often done via an online form or a specific paper form.[2]
- Do Not Transport: Laboratory personnel should not transport hazardous waste across campus. Trained EHS staff will collect the waste directly from your laboratory.[4]

Disposal Workflow Diagram

The following diagram outlines the decision-making process for the proper disposal of **2-(2-Hydroxyphenyl)benzoxazole** and associated waste.

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Caption: Workflow for the safe disposal of **2-(2-Hydroxyphenyl)benzoxazole** waste.

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